

5-Butyl-2-methylpiperidine: A Technical Toxicological and Safety Assessment

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Compound of Interest

Compound Name: **5-Butyl-2-methylpiperidine**

Cat. No.: **B15264159**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available public information regarding the toxicological profile and safety of **5-Butyl-2-methylpiperidine**. A comprehensive toxicological evaluation of this compound appears to be limited, with significant data gaps in the publicly accessible literature. The information provided herein should be used as a preliminary guide and is not a substitute for a thorough internal risk assessment and, where necessary, further experimental investigation.

Executive Summary

5-Butyl-2-methylpiperidine is a piperidine derivative with potential applications in medicinal chemistry and organic synthesis.^[1] However, its toxicological properties have not been thoroughly investigated.^[2] This guide provides a detailed overview of the known safety information, primarily derived from available Safety Data Sheets (SDS), and highlights the significant gaps in the existing toxicological data. Researchers and drug development professionals should exercise caution when handling this compound and consider the need for comprehensive toxicological testing depending on its intended application.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C10H21N	[1]
Molecular Weight	155.28 g/mol	[1]
CAS Number	1565947-26-3	[3]
Appearance	Not specified	
Solubility	Not specified	

Toxicological Profile

Based on the available Safety Data Sheet, **5-Butyl-2-methylpiperidine** is classified under the Globally Harmonized System (GHS) with the following hazard statements.[\[2\]](#)

Table 1: GHS Hazard Classification[\[2\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Acute Toxicity

5-Butyl-2-methylpiperidine is considered harmful if ingested or inhaled.[\[2\]](#)

- Oral: Classified as Category 4 for acute oral toxicity.[\[2\]](#)
- Inhalation: Classified as Category 4 for acute inhalation toxicity.[\[2\]](#)

- Dermal: No specific data is available.

No quantitative LD50 (Lethal Dose, 50%) values for oral, dermal, or inhalation routes have been found in the public domain.

Irritation and Sensitization

The compound is known to cause skin and serious eye irritation.[\[2\]](#)

- Skin Irritation: Causes skin irritation (Category 2).[\[2\]](#)
- Eye Irritation: Causes serious eye irritation (Category 2A).[\[2\]](#)
- Respiratory or Skin Sensitization: Data is not available to classify for respiratory or skin sensitization.[\[2\]](#)

Specific Target Organ Toxicity (STOT)

- Single Exposure: May cause respiratory irritation (Category 3).[\[2\]](#)
- Repeated Exposure: No data is available.

Chronic Toxicity, Carcinogenicity, Mutagenicity, and Reproductive Toxicity

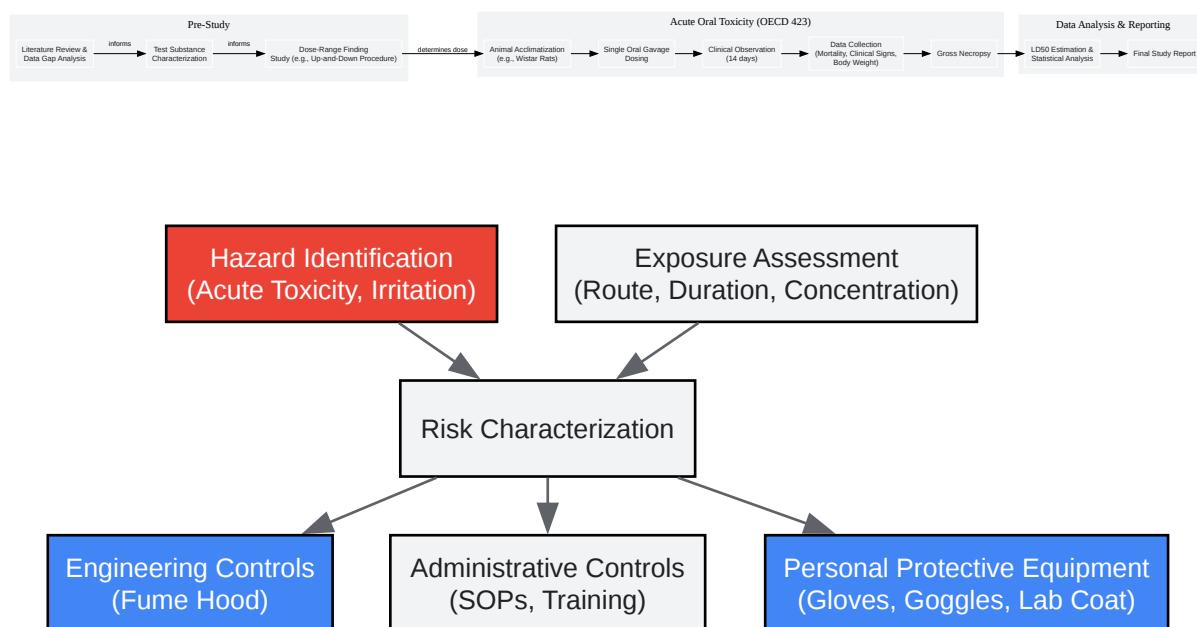
There is a significant lack of data regarding the long-term toxicological effects of **5-Butyl-2-methylpiperidine**.

- Chronic Toxicity: No chronic toxicity studies have been reported.
- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, or NTP. [\[2\]](#) However, it is important to note that this does not indicate a lack of carcinogenicity, but rather a lack of dedicated studies.
- Germ Cell Mutagenicity: No data is available to classify for germ cell mutagenicity.[\[2\]](#)

- Reproductive and Developmental Toxicity: No data is available on the potential reproductive or developmental effects of this compound.
- Aspiration Hazard: No data is available.[\[2\]](#)

Experimental Protocols (Hypothetical)

Due to the absence of published toxicological studies for **5-Butyl-2-methylpiperidine**, detailed experimental protocols cannot be cited. However, standard OECD (Organisation for Economic Co-operation and Development) guidelines would be followed for a comprehensive toxicological evaluation. Below is a logical workflow for assessing the acute toxicity of a novel compound like **5-Butyl-2-methylpiperidine**.



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